

Comprehensive Disposal & Handling Guide: 2-Methoxy-5-propylphenol

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Compound of Interest

Compound Name: 2-Methoxy-5-propylphenol

CAS No.: 58539-27-8

Cat. No.: B3054153

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Part 1: Immediate Safety & Identity Assessment[1]

Critical Distinction: Ensure you are handling the correct isomer.

- Target Compound: **2-Methoxy-5-propylphenol** (CAS: 58539-27-8)[1][2][3][4][5][6]
- Common Isomer: Dihydroeugenol (2-Methoxy-4-propylphenol, CAS: 2785-87-7)[7][4][8]
- Note: While both share similar chemical behaviors, precise CAS identification is required for accurate waste manifesting.

Hazardous Properties Matrix

Property	Specification	Operational Implication
GHS Classification	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit.[7] 2A, STOT SE 3	Standard PPE (Nitrile gloves, safety goggles) is mandatory. Avoid inhalation of vapors.[9] [10][11][12]
Flash Point	> 90°C (Estimated based on structural analogs)	Combustible Liquid (Class IIIB). Keep away from open flames and high heat sources. [11]
Reactivity	Incompatible with strong oxidizing agents.	Do not co-mingle with nitric acid, perchlorates, or permanganates in waste streams.
Physical State	Colorless to pale yellow liquid/solid (mp ~16-19°C)	May solidify in cool storage; do not heat with open flame to liquefy.[7]

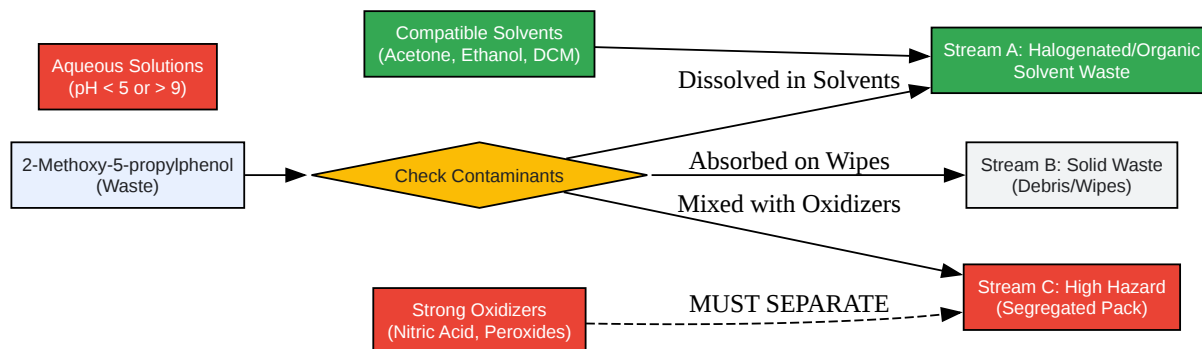
Part 2: Pre-Disposal Segregation & Packaging

Effective disposal begins at the bench. Improper segregation is the leading cause of laboratory waste accidents involving phenolics.

Waste Segregation Logic

Phenolic compounds must be isolated from oxidative waste streams. **2-Methoxy-5-propylphenol** is an electron-rich aromatic ring; contact with strong oxidizers can result in rapid exothermic reactions or fire.[7]

DOT Diagram: Waste Segregation Workflow



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Caption: Logical flow for segregating **2-Methoxy-5-propylphenol** waste to prevent incompatible reactions.

Packaging Requirements

- Primary Container: Glass or High-Density Polyethylene (HDPE).[7] Avoid LDPE for long-term storage of concentrated phenolic waste.[7]
- Labeling: Must be clearly labeled "Hazardous Waste - Toxic, Irritant."
- Secondary Containment: All liquid waste containers must be stored in a chemically resistant secondary tray capable of holding 110% of the largest container's volume.

Part 3: Disposal Protocols

Protocol A: Liquid Waste (Standard Laboratory Stream)

Applicability: Solutions of **2-Methoxy-5-propylphenol** in organic solvents (e.g., Ethanol, DMSO, Dichloromethane).[7]

- Collection: Collect in a dedicated "Organic Solvents" carboy.
 - Crucial: If the solvent is halogenated (e.g., DCM), use the "Halogenated Waste" stream. If non-halogenated (e.g., Methanol), use "Non-Halogenated."

- pH Check: Ensure the waste mixture is neutral (pH 6-8). Phenols can form salts in high pH, altering solubility.
- Disposal Method: High-Temperature Incineration.
 - Mechanism:[\[7\]](#)[\[8\]](#)[\[13\]](#) The compound is fully oxidized to CO₂ and H₂O.
 - Action: Transfer to a licensed hazardous waste contractor (TSDF).

Protocol B: Solid Waste & Debris

Applicability: Contaminated gloves, paper towels, silica gel, or solid residue.

- Containment: Double-bag in heavy-duty polyethylene bags (minimum 4 mil thickness).
- Labeling: Label as "Solid Debris Contaminated with Phenolics."
- Disposal Method: Fuel Blending or Incineration.
 - Note: Do not dispose of in regular trash. Phenols can leach from landfills into groundwater.

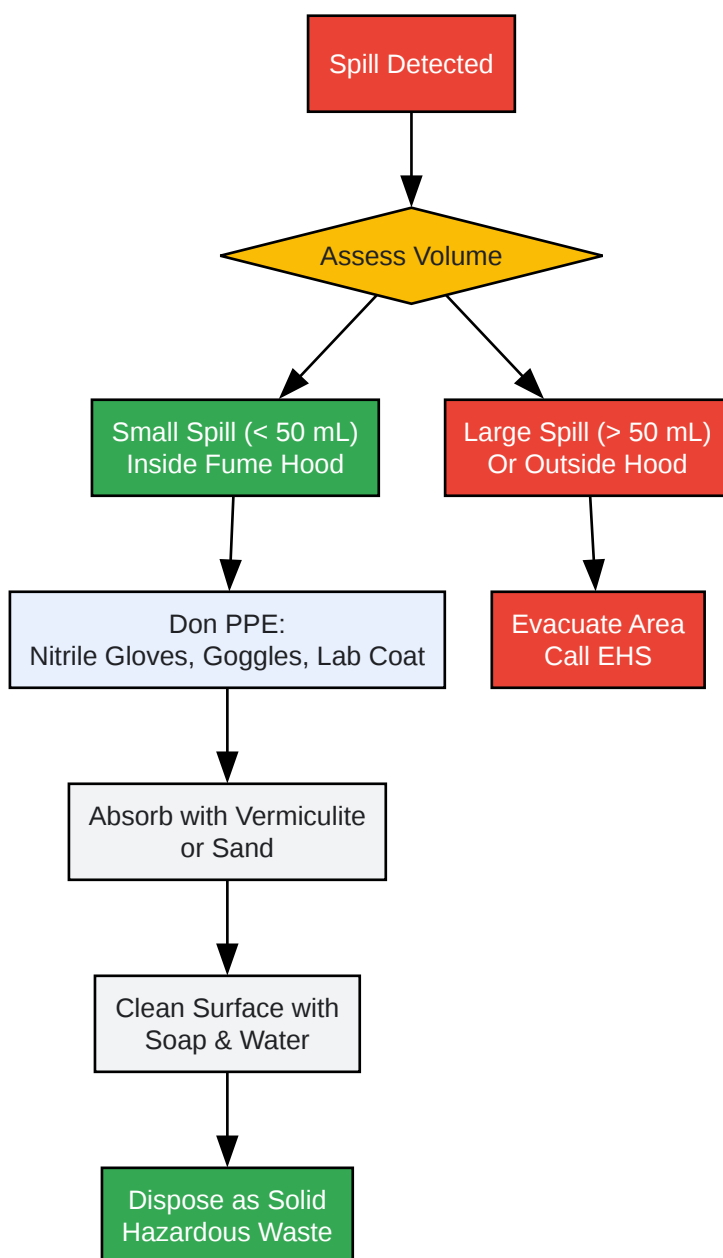
Protocol C: Pure Stock Disposal (Expired/Unwanted)

Applicability: Unused pure chemical in original vial.

- Do Not Bulking: Do not pour pure chemical into general solvent waste carboys.
- Lab Pack: Place the original container into a "Lab Pack" drum.
- Inventory: List specifically as "**2-Methoxy-5-propylphenol**, CAS 58539-27-8" on the manifest.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[14\]](#)

Part 4: Emergency Spill Response

Spill Decision Tree



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Caption: Decision matrix for immediate spill response actions.

Cleanup Procedure:

- Ventilation: Immediately increase ventilation. If outside a hood, open windows if safe/possible, or evacuate.

- Absorbent Selection: Use inert absorbents like vermiculite, dry sand, or commercial spill pads.
 - Warning: Avoid using sawdust or paper towels for concentrated spills, as the high surface area combined with the combustible nature of phenols increases flammability risk.
- Decontamination: After bulk removal, scrub the area with a soapy water solution. Phenols are moderately soluble in water but removal is more efficient with surfactants.

Part 5: Regulatory & Compliance Data[1]

Regulatory Body	Classification	Code/Note
US EPA (RCRA)	Not explicitly P or U listed.[7]	Classified as Characteristic Waste if ignitable (D001) or toxic. Treat as hazardous.
EU Waste Code	16 05 08*	Discarded organic chemicals consisting of or containing hazardous substances.
TSCA	Listed	Ensure compliance with SNUR (Significant New Use Rules) if applicable for imports.

References

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